

# Navigating the Disposal of Evodiamine: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Evodiamine*

Cat. No.: *B1670323*

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Ensuring the safe and compliant disposal of chemical reagents is a critical responsibility for all laboratory personnel. This guide provides a procedural framework for the proper disposal of **Evodiamine**, a bioactive alkaloid, designed for researchers, scientists, and drug development professionals.

The disposal of any chemical, including **Evodiamine**, is not a one-size-fits-all process. It is governed by a hierarchy of regulations and guidelines that must be strictly followed to ensure the safety of personnel and the protection of the environment. The primary sources of this information are the manufacturer's Safety Data Sheet (SDS), institutional environmental health and safety (EHS) protocols, and local, state, and federal regulations.

## Hazard Profile of Evodiamine

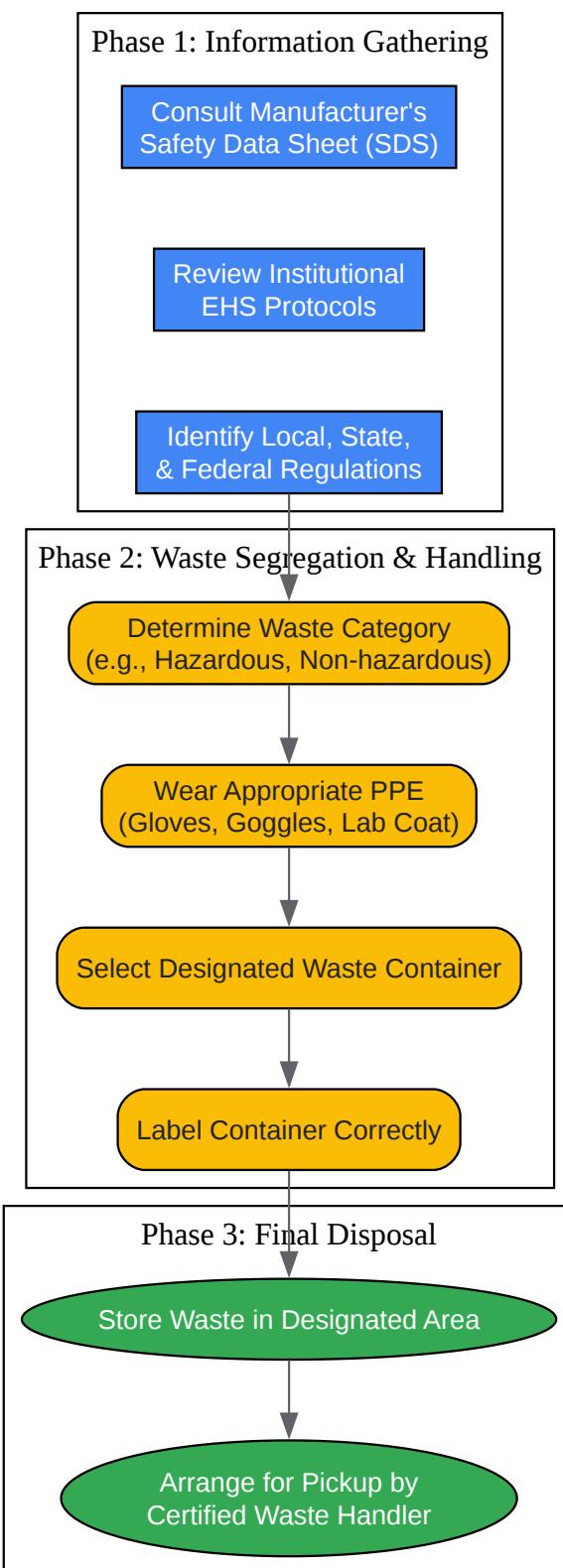
**Evodiamine** is classified as a toxic substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is designated as "Fatal if swallowed" or "Toxic if swallowed"<sup>[1][2][3]</sup>. It is also recognized as very toxic to aquatic life with long-lasting effects<sup>[4]</sup>. Therefore, it is imperative that **Evodiamine** is not disposed of down the drain or in regular trash<sup>[1][4]</sup>.

Key hazard information is summarized in the table below:

Hazard Class	GHS Classification	Key Precautionary Statements
Acute Oral Toxicity	Category 2 or 3	H300/H301: Fatal or Toxic if swallowed. P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[1][2][3]
Hazardous to the Aquatic Environment	Acute Category 1, Chronic Category 1	H410: Very toxic to aquatic life with long lasting effects. P273: Avoid release to the environment.[4]

## Step-by-Step Disposal Procedure

The following workflow outlines the necessary steps to determine and execute the proper disposal of **Evodiamine** waste.

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